

Essential Safety and Operational Guide for Handling Ro 25-1553

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Compound of Interest

Compound Name: Ro 25-1553

Cat. No.: B1257255

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Ro 25-1553**, a potent and selective VIPR2 agonist. Adherence to these procedural guidelines is critical to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE is mandatory when handling **Ro 25-1553** to prevent exposure through inhalation, skin contact, or eye contact. The following equipment must be used:

- **Eye Protection:** Chemical splash goggles are required.
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Body Protection:** A full laboratory suit or gown is necessary.
- **Respiratory Protection:** In case of dust generation, a dust respirator is required. A self-contained breathing apparatus should be used to avoid inhalation of the product in case of a large spill.^[1]
- **Foot Protection:** Closed-toe shoes are mandatory; boots are recommended for spill response.

Engineering Controls: Work with **Ro 25-1553** should be conducted in a well-ventilated area. Use of a chemical fume hood or other ventilated enclosure is highly recommended to minimize inhalation exposure.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₁₅₇ H ₂₅₃ N ₄₇ O ₄₇	Inferred from structure
Mechanism of Action	Selective VPAC2 receptor agonist	[1][2][3][4]
IC ₅₀ (for ¹²⁵ I-VIP displacement)	4.98 nM (rat forebrain membranes)	
Storage Temperature	-20°C to -80°C	
Solubility	Soluble in water	

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard operating procedure for the safe handling of **Ro 25-1553** from receipt to preparation for experimental use.

3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Record the date of receipt and assigned lot number in the laboratory inventory.
- Store the compound in a tightly sealed container in a designated, secure freezer at -20°C to -80°C.

3.2. Preparation of Stock Solutions:

- All weighing and initial dilutions of solid **Ro 25-1553** must be performed within a chemical fume hood to prevent inhalation of airborne particles.

- Use a calibrated analytical balance to weigh the desired amount of the compound.
- Slowly add the desired solvent (e.g., sterile, nuclease-free water or a buffer appropriate for your experiment) to the solid to avoid splashing.
- Gently vortex or sonicate the solution to ensure complete dissolution.
- Label the stock solution container clearly with the compound name, concentration, solvent, date of preparation, and your initials.
- Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

3.3. Experimental Use:

- When diluting stock solutions to working concentrations, perform the dilution in a chemical fume hood or on a clean benchtop, depending on the scale and nature of the experiment.
- Always wear the prescribed PPE during all experimental procedures involving **Ro 25-1553**.
- After use, securely cap all containers containing **Ro 25-1553** and return them to their designated storage location.

Disposal Plan

All waste materials contaminated with **Ro 25-1553** must be disposed of as hazardous chemical waste in accordance with federal, state, and local environmental control regulations.

4.1. Waste Segregation:

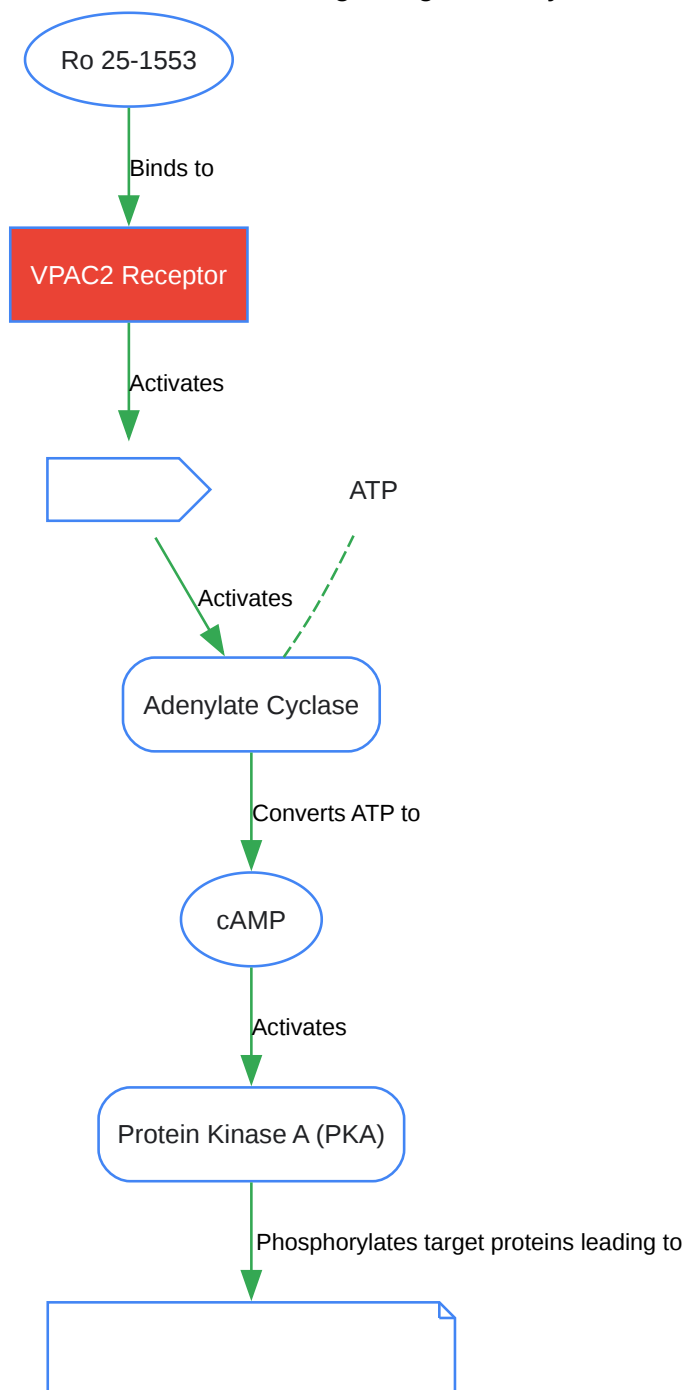
- **Solid Waste:** Contaminated items such as pipette tips, tubes, gloves, and bench paper should be collected in a designated, clearly labeled hazardous waste container lined with a chemically resistant bag.
- **Liquid Waste:** Unused or waste solutions of **Ro 25-1553** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible chemical waste streams.

4.2. Waste Disposal Procedure:

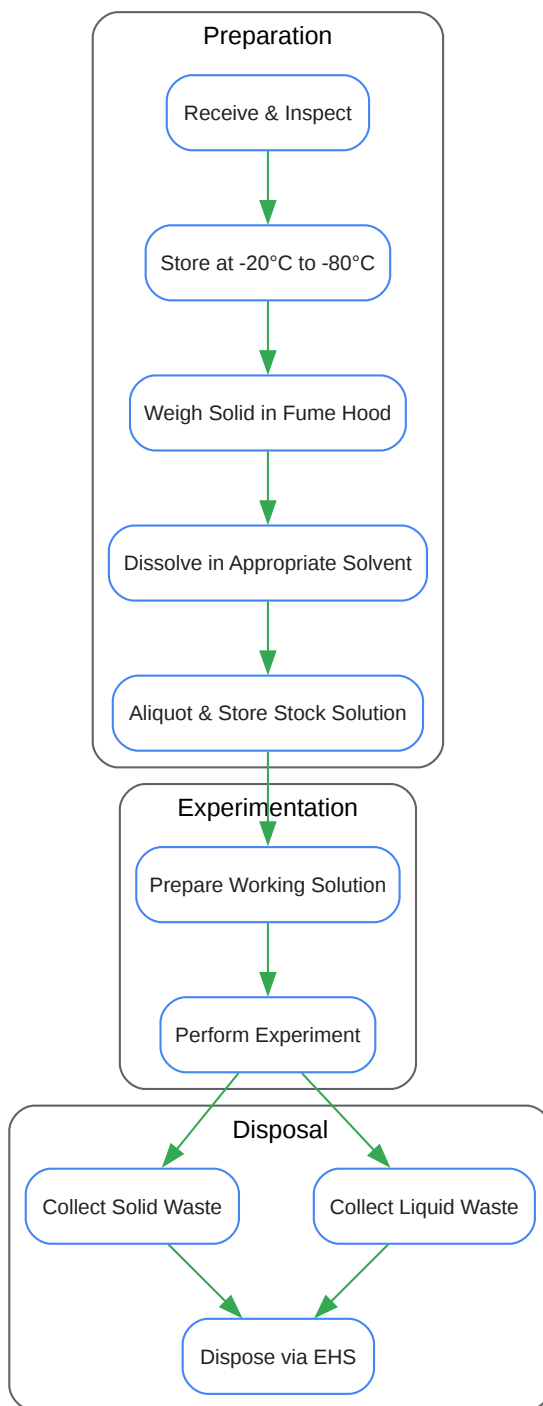
- Ensure all waste containers are securely sealed and properly labeled with the contents ("Hazardous Waste: **Ro 25-1553**") and the date.
- Arrange for pickup and disposal by the institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.
- Maintain a record of all disposed waste in the laboratory's chemical inventory or waste disposal log.

Signaling Pathway and Experimental Workflow

Ro 25-1553 Signaling Pathway



Ro 25-1553 Laboratory Handling Workflow

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